Spectroscopic Characterization of Indoline-1-Sulfonamide Scaffolds: A Technical Guide

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Compound of Interest

Compound Name:	*indoline-1-sulfonamide*
CAS No.:	*34917-77-6*
Cat. No.:	*B3025485*

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Executive Summary

The **indoline-1-sulfonamide** moiety represents a privileged pharmacophore in medicinal chemistry, bridging the structural rigidity of the dihydroindole (indoline) core with the electronic modulation of the sulfonamide group. Unlike their indole counterparts, indolines possess a non-planar, puckered five-membered ring containing two

hybridized carbons (C2 and C3). When functionalized at the N1 position with a sulfonyl group (

), the molecule undergoes significant electronic and conformational changes that are distinctively observable via spectroscopic methods.

This guide provides a rigorous framework for the structural elucidation of these compounds, focusing on the diagnostic signals in FT-IR,

H/

C NMR, and Mass Spectrometry (ESI-MS).

Structural Logic & Synthetic Context

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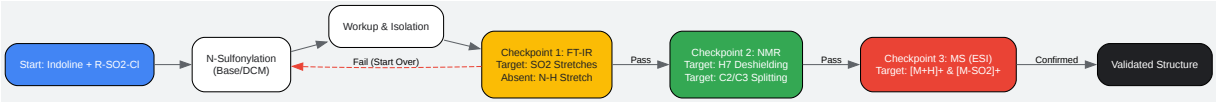
To interpret spectra accurately, one must understand the origin of the sample. **Indoline-1-sulfonamide**s are typically synthesized via the nucleophilic attack of the indoline nitrogen on a sulfonyl chloride under basic conditions.

- Key Impurities: Residual sulfonyl chloride (detectable via hydrolysis products in MS) and unreacted indoline (detectable via N-H stretch in IR).
- Conformational Locking: The bulky

  group at N1 creates steric strain, often locking the indoline ring into a specific puckered conformation. This rigidity enhances the resolution of geminal protons at C2 and C3 in NMR.

Diagram 1: Synthesis & Characterization Workflow

The following workflow illustrates the critical path from synthesis to spectral validation.



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Caption: Integrated workflow for the synthesis and sequential spectroscopic validation of **indoline-1-sulfonamide**s.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides the first "fingerprint" confirmation of the sulfonamide bond formation. The disappearance of the indoline N-H stretch is the primary indicator of reaction completion.

Diagnostic Bands

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Vibration Mode	Wavenumber ( )	Intensity	Mechanistic Insight
		Absent	Critical: Presence indicates unreacted indoline starting material.
		Strong	Asymmetric stretching of the sulfonyl group. Often the most intense band.
		Strong	Symmetric stretching. Sharp and distinct.
		Medium	Stretching of the newly formed sulfonamide bond.[1]
		Variable	Aromatic ring breathing modes (indoline + sulfonyl aryl group).

Technical Note: The

band position is sensitive to the electronic nature of the R-group. Electron-withdrawing R-groups (e.g.,

-nitrobenzene) shift this band to higher wavenumbers (

) due to increased bond order.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural assignment. The **indoline-1-sulfonamide** scaffold presents a unique "ABX" or "AABB" pattern for the aliphatic protons and a characteristic deshielding effect on the aromatic ring.

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H NMR Characteristics (300-600 MHz, DMSO- or CDCl)

The Aliphatic Region (C2 and C3)

Unlike the planar indole (which has aromatic protons at C2/C3), indoline has

methylene protons.

- C2-H (

  to Nitrogen): Appears as a triplet or multiplet at

  3.8 – 4.2 ppm. This is significantly downfield due to the electronegative nitrogen.

- C3-H (

  to Nitrogen): Appears as a triplet or multiplet at

  2.8 – 3.1 ppm.

- Coupling: These protons typically show a

  coupling of ~8 Hz.

The Aromatic Region & The "H7 Anomaly"

The most diagnostic feature of

-acylated or

-sulfonylated indolines is the chemical shift of the proton at position 7 (H7).

- H7 Shift: In unsubstituted indoline, H7 is

  . Upon sulfonylation, the anisotropy of the

  bond and the electron-withdrawing nature of the sulfonamide deshield H7, pushing it downfield to

  7.4 – 7.8 ppm.

- Differentiation: This shift allows H7 to be distinguished from the other aromatic protons (H4, H5, H6), which remain in the standard

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6.9 – 7.3 ppm range.

C NMR Characteristics

Carbon Position	Chemical Shift (, ppm)	Assignment Note
C2 (Methylene)		Deshielded by Nitrogen.
C3 (Methylene)		Benzylic carbon.
C=O	Absent	Distinguishes sulfonamides from amides (ppm).
Aromatic C-H		Complex region; requires 2D HSQC for full assignment.

Mass Spectrometry (MS)

Electrospray Ionization (ESI) in positive mode is the standard for these polar compounds. The fragmentation pattern is dominated by the stability of the sulfonyl leaving group.

Fragmentation Pathways

- Molecular Ion:

  is usually the base peak.

- Sulfonyl Cleavage: The weakest link is often the

  bond.

  - Fragment A:

    .

  - Fragment B:

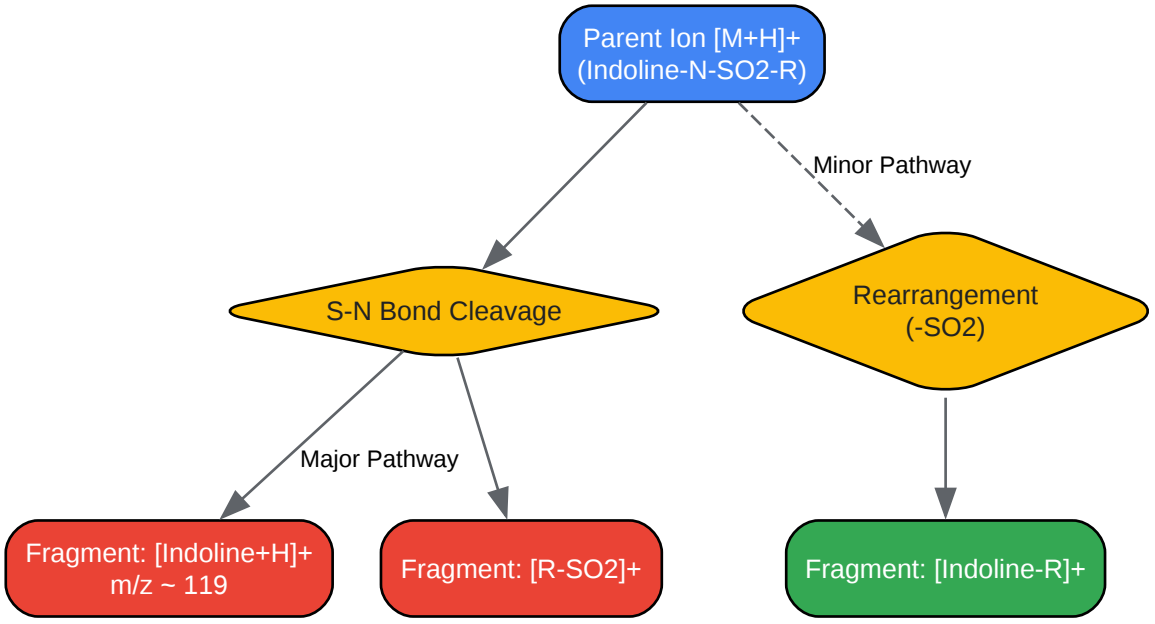
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- Extrusion: A rearrangement can occur where

  is lost (mass 64), followed by recombination of the R-group with the indoline, though this is less common than simple cleavage.

Diagram 2: MS Fragmentation Logic



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Caption: Primary ESI-MS fragmentation pathways for N-sulfonyl indolines. S-N bond cleavage is the dominant mechanism.

Experimental Protocol: Standard Characterization Workflow

This protocol ensures self-validating results by cross-referencing solubility and spectral purity.

Step 1: Sample Preparation

- Solvent: Dissolve 5-10 mg of compound in 0.6 mL of DMSO-

  .

  - Why DMSO? Indoline sulfonamides can be sparingly soluble in CDCl

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. DMSO also prevents aggregation, yielding sharper peaks.

- Tube: Use high-precision 5mm NMR tubes to avoid shimming errors.

Step 2: Data Acquisition Sequence

- Run

  H NMR (16 scans):

  - Check for the H7 doublet/multiplet at

    ppm.

  - Integrate the C2/C3 triplets (2H each). If integration is off, residual solvent or water is likely interfering.

- Run FT-IR (ATR method):

  - Place solid crystal on diamond ATR.

  - Verify absence of broad band at

    cm

    (removes doubt of starting material contamination).

- Run LC-MS (ESI+):

  - Use a gradient of Water (0.1% Formic Acid) / Acetonitrile.

  - Look for the

    peak.[2] If

    is dominant, the sample may be salt-contaminated.

Step 3: Troubleshooting

- Issue: Broad aliphatic peaks in NMR.

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- Cause: Restricted rotation around the S-N bond (rotamers).
- Solution: Run Variable Temperature (VT) NMR at 350K to coalesce the peaks.

- Issue: Extra peaks in the aromatic region (

  ppm).
  - Cause: Unreacted sulfonyl chloride often hydrolyzes to sulfonic acid, which has similar shifts.
  - Validation: Check MS for

    mass.

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(Note: Specific spectral data ranges provided in this guide are synthesized from standard organic spectroscopy databases and general behavior of the pharmacophore class.)

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